

Application Notes and Protocols for Photocatalytic Degradation of Reactive Red 76

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Compound of Interest

Compound Name: *Reactive red 76*

Cat. No.: *B1174092*

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This document provides a detailed overview of the experimental setup and protocols for the photocatalytic degradation of the azo dye **Reactive Red 76**. The methodologies outlined are based on established practices in the field of advanced oxidation processes (AOPs) for wastewater treatment.

Introduction

Reactive Red 76 is an azo dye commonly used in the textile industry.[1] Due to their complex aromatic structure, azo dyes are often resistant to conventional wastewater treatment methods, posing environmental concerns. Photocatalysis, an advanced oxidation process, has emerged as a promising technology for the degradation of these recalcitrant organic pollutants.[2][3] This process typically utilizes a semiconductor photocatalyst, such as titanium dioxide (TiO₂), which upon irradiation with a suitable light source, generates highly reactive oxygen species (ROS) that can break down the dye molecules into less harmful substances.[2]

Experimental Setup and Materials

A typical experimental setup for the photocatalytic degradation of **Reactive Red 76** involves a photoreactor, a light source, a photocatalyst, and analytical equipment to monitor the degradation process.

2.1. Materials

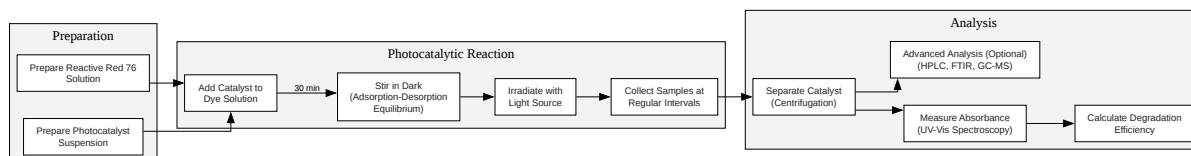
- **Reactive Red 76:** (C.I. **Reactive Red 76**)
- Photocatalyst: Titanium dioxide (TiO₂) is a commonly used, effective, and stable photocatalyst.[3] Other catalysts include doped TiO₂ (e.g., with metals like iron or cobalt) or composite materials to enhance efficiency under visible light.[2]
- Reagents: Hydrogen peroxide (H₂O₂) can be added to enhance the degradation rate.[4] pH adjustment can be done using dilute solutions of HCl and NaOH.
- Deionized Water: For the preparation of all solutions.

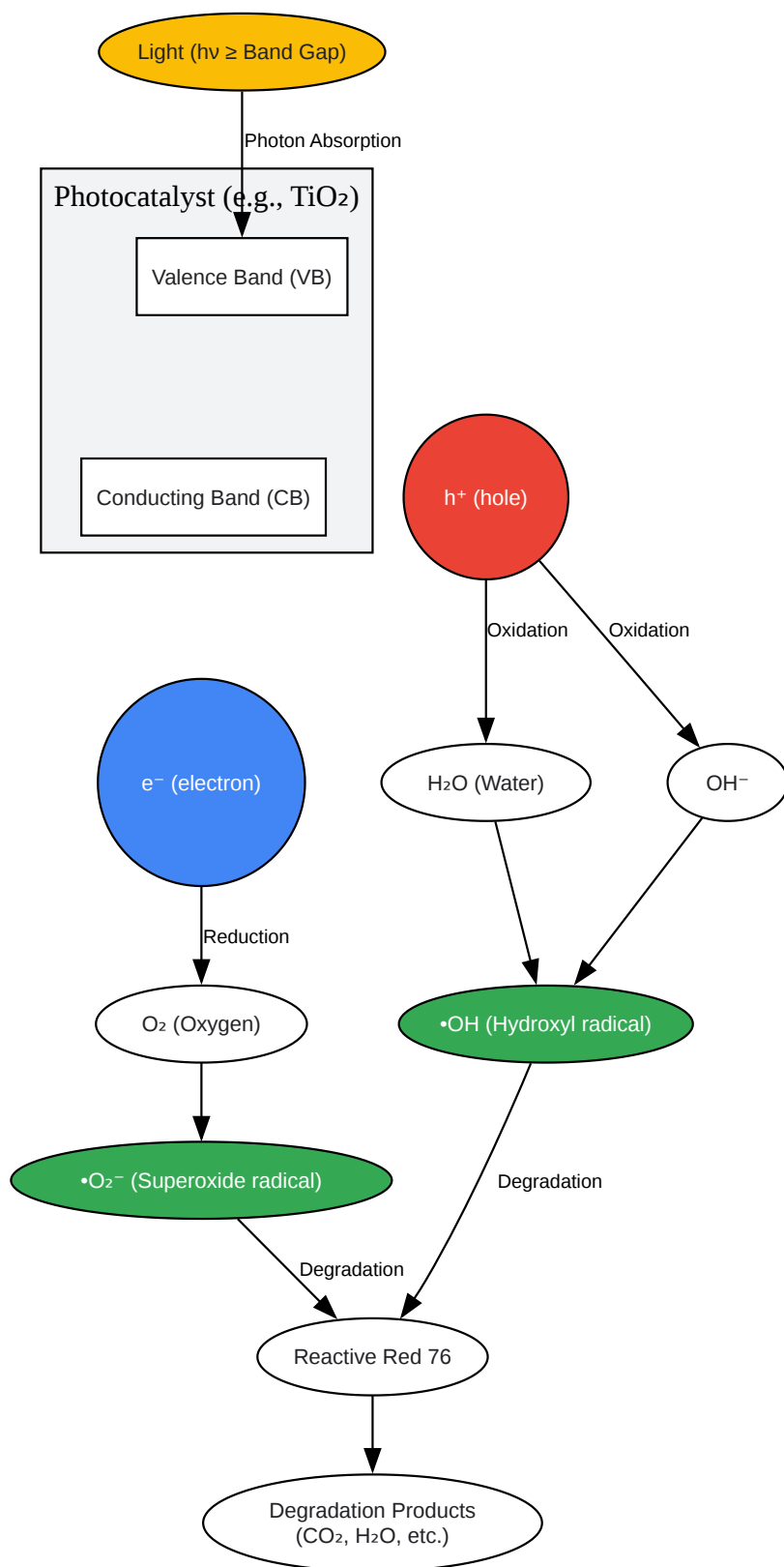
2.2. Equipment

- Photoreactor: A batch reactor is a common choice for laboratory-scale experiments. This can be a simple beaker or a more sophisticated setup with temperature control and ports for sampling.[5] Miniaturized reactors and swirl flow reactors have also been used for continuous processes.[6][7]
- Light Source: The choice of light source depends on the photocatalyst's absorption spectrum. For TiO₂, UV lamps (e.g., mercury lamps or UV-LEDs) are typically used.[8] For visible-light-active catalysts, a solar simulator or a visible light lamp is required.
- Magnetic Stirrer: To ensure a homogenous suspension of the photocatalyst in the dye solution.
- pH Meter: For monitoring and adjusting the pH of the solution.
- Spectrophotometer (UV-Vis): To measure the concentration of **Reactive Red 76** by monitoring the absorbance at its maximum wavelength (λ_{max}).
- Centrifuge: To separate the photocatalyst from the solution before analysis.
- Analytical Instruments (Optional): High-Performance Liquid Chromatography (HPLC), Fourier-Transform Infrared Spectroscopy (FTIR), and Gas Chromatography-Mass Spectrometry (GC-MS) can be used to identify intermediate degradation products.[9][10]

Experimental Workflow

The following diagram illustrates the general workflow for a typical photocatalytic degradation experiment of **Reactive Red 76**.





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